

4-Aminohippuric-d4 Acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminohippuric-d4 Acid

Cat. No.: B568717

[Get Quote](#)

Technical Guide: 4-Aminohippuric-d4 Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **4-Aminohippuric-d4 Acid**, a deuterated analogue of p-Aminohippuric acid (PAH). This guide is intended for use by researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for quantitative bioanalysis and in the study of renal function.

Core Compound Data

4-Aminohippuric-d4 Acid is primarily used as an internal standard in mass spectrometry-based bioanalytical methods for the accurate quantification of p-Aminohippuric acid in biological matrices.^[1] The deuterium labeling provides a distinct mass difference, allowing for precise differentiation between the analyte and the internal standard without significantly altering the chemical properties.^[1]

Quantitative Data Summary

The molecular formula and weight of **4-Aminohippuric-d4 Acid** are summarized below.

Parameter	Value	References
Molecular Formula	C ₉ H ₆ D ₄ N ₂ O ₃	[2][3]
Alternate Molecular Formula	C ₉ H ₁₀ N ₂ O ₃	[1]
Molecular Weight	198.21 g/mol	
Monoisotopic Mass	198.09424917 Da	

Experimental Protocols

The primary application of **4-Aminohippuric-d4 Acid** is as an internal standard for the quantification of p-Aminohippuric acid (PAH) in biological samples to assess renal plasma flow. Below is a representative experimental protocol for the analysis of PAH in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Protocol: Quantification of p-Aminohippuric Acid in Human Plasma by LC-MS/MS

This protocol describes a method for the reliable quantification of p-Aminohippuric acid (PAH) in human plasma, a key procedure in pharmacokinetic studies and the assessment of renal function. **4-Aminohippuric-d4 Acid** is used as the internal standard (IS) to ensure accuracy and precision.

1. Materials and Reagents:

- p-Aminohippuric acid (PAH) reference standard
- **4-Aminohippuric-d4 Acid** (PAH-d4) internal standard
- Acetonitrile (ACN), HPLC grade
- Ammonium acetate, analytical grade
- Formic acid, LC-MS grade
- Ultrapure water

- Human plasma (with anticoagulant, e.g., EDTA)

2. Preparation of Solutions:

- Stock Solutions (1 mg/mL): Prepare individual stock solutions of PAH and PAH-d4 in a suitable solvent such as methanol or a mixture of methanol and water.
- Working Standard Solutions: Serially dilute the PAH stock solution with a mixture of acetonitrile and water (e.g., 50:50 v/v) to prepare a series of working standard solutions for the calibration curve (e.g., concentrations ranging from 0.2 to 100 µg/mL).
- Internal Standard Working Solution: Dilute the PAH-d4 stock solution to a fixed concentration (e.g., 5 µg/mL) with the same diluent as the working standards.

3. Sample Preparation (Protein Precipitation):

- Aliquot 100 µL of human plasma samples, calibration standards, and quality control samples into microcentrifuge tubes.
- Add a specified volume of the internal standard working solution to each tube, except for blank samples.
- Add 300 µL of acetonitrile to each tube to precipitate the plasma proteins.
- Vortex each tube for approximately 30 seconds.
- Centrifuge the tubes at a high speed (e.g., 12,000 rpm) for 5-10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean set of tubes or a 96-well plate for LC-MS/MS analysis.

4. LC-MS/MS Instrumentation and Conditions:

- Liquid Chromatography System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.

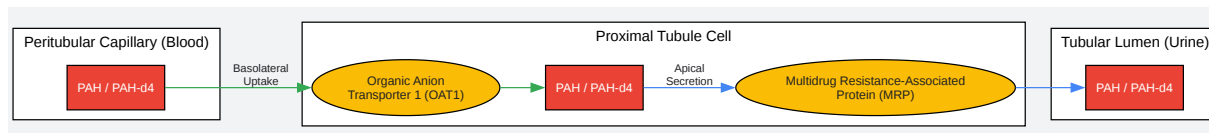
- Column: A suitable column for polar compounds, such as a HILIC (Hydrophilic Interaction Liquid Chromatography) column or a C18 reversed-phase column.
- Mobile Phase: An isocratic or gradient mobile phase, for example:
 - Mobile Phase A: 20 mM ammonium acetate in water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Flow Rate: A typical flow rate would be between 0.2 and 0.5 mL/min.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Negative ion mode is often effective for PAH.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification. The specific precursor to product ion transitions would be:
 - PAH: m/z 193 \rightarrow 149
 - PAH-d4: m/z 197 \rightarrow 153

5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of PAH to PAH-d4 against the nominal concentration of the calibration standards.
- Use a linear regression model to fit the calibration curve.
- Determine the concentration of PAH in the plasma samples by interpolating their peak area ratios from the calibration curve.

Visualizations

The following diagram illustrates the key physiological pathway involving p-Aminohippuric acid, for which its deuterated form serves as a crucial analytical tool.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Renal extraction and clearance of p-aminohippurate during saline and dextrose infusion in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Determination of para-aminohippuric acid (PAH) in human plasma and urine by liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Characterization of the renal handling of p-aminohippurate (PAH) in the beagle dog (Canis familiaris) - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Aminohippuric-d4 Acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b568717#4-aminohippuric-d4-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com